

1,11-Diaminoundecane: A Versatile Monomer for High-Performance Specialty Polymers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,11-Diaminoundecane

Cat. No.: B1582458

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Introduction

1,11-Diaminoundecane, a long-chain aliphatic diamine, is a crucial building block in the synthesis of a variety of specialty polymers. Its linear and flexible undecane (C11) chain, capped by two primary amine functional groups, imparts a unique combination of properties to the resulting polymers, including hydrophobicity, low moisture absorption, and good thermal stability. These characteristics make polymers derived from **1,11-diaminoundecane** highly desirable for a range of demanding applications in research, drug development, and advanced materials science. This guide provides detailed application notes and protocols for the synthesis of specialty polyamides, polyimides, and polyurethanes using **1,11-diaminoundecane** as a key monomer.

Key Properties of 1,11-Diaminoundecane

A thorough understanding of the monomer's properties is essential for successful polymerization and for predicting the characteristics of the final polymer.

Property	Value	Source
Chemical Formula	C ₁₁ H ₂₆ N ₂	[NIST[1]](--INVALID-LINK--)
Molecular Weight	186.34 g/mol	[NIST[1]](--INVALID-LINK--)
CAS Number	822-08-2	[NIST[1]](--INVALID-LINK--)
Appearance	White to off-white crystalline powder	[TCI Chemicals[2]](--INVALID-LINK--)
Melting Point	43-46 °C	[TCI Chemicals[2]](--INVALID-LINK--)
Boiling Point	Not specified	
Purity	>98.0% (GC)	[TCI Chemicals[2]](--INVALID-LINK--)

Safety and Handling

1,11-Diaminoundecane is classified as causing skin and serious eye irritation[3]. It is imperative to handle this chemical in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. For detailed safety information, always consult the Safety Data Sheet (SDS) provided by the supplier[3].

Application in Specialty Polymer Synthesis

The two primary amine groups of **1,11-diaminoundecane** readily react with a variety of difunctional monomers, such as diacids, dianhydrides, and diisocyanates, to form long-chain polymers. The length of the C11 alkyl chain is a key determinant of the final polymer's properties, often leading to lower melting points and increased flexibility compared to polymers made with shorter-chain diamines.

I. Specialty Polyamides: Synthesis and Properties

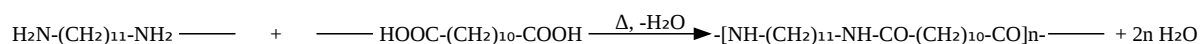
Long-chain polyamides derived from **1,11-diaminoundecane** exhibit excellent mechanical properties, low moisture absorption, and good dimensional stability, making them suitable for

applications requiring high performance and durability. A prime example is the synthesis of a polyamide analogous to Nylon 11,12.

A. Synthesis of Polyamide 11,12 via Melt Polycondensation

This protocol details the synthesis of a polyamide from **1,11-diaminoundecane** and dodecanedioic acid. The resulting polymer, which can be referred to as Polyamide 11,12, is a high-performance thermoplastic.

Reaction Scheme:



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Caption: Melt polycondensation of **1,11-diaminoundecane** and dodecanedioic acid.

Materials:

- **1,11-Diaminoundecane** (equimolar amount to dodecanedioic acid)
- Dodecanedioic acid
- Nitrogen gas (high purity)
- High-temperature wax or oil bath
- Three-necked round-bottom flask equipped with a mechanical stirrer, nitrogen inlet, and a condenser for water removal.

Protocol:

- **Monomer Charging:** Accurately weigh equimolar amounts of **1,11-diaminoundecane** and dodecanedioic acid and add them to the three-necked round-bottom flask.

- **Inert Atmosphere:** Flush the reaction vessel with high-purity nitrogen gas for at least one hour to remove any oxygen. Maintain a positive nitrogen pressure throughout the reaction.
- **Heating and Pre-polymerization:** Heat the flask in a high-temperature wax bath to a temperature exceeding 220 °C while stirring to create a homogeneous melt. This initial phase of the reaction, lasting for 3-4 hours, facilitates the formation of a low-molecular-weight prepolymer with the removal of water[4].
- **Polycondensation under Vacuum:** Gradually apply a vacuum to the system to facilitate the removal of water and drive the polymerization reaction to completion, leading to a high molecular weight polymer. The viscosity of the melt will noticeably increase during this stage.
- **Polymer Isolation and Purification:** Once the desired viscosity is achieved, cool the reactor and carefully remove the solidified polymer. The polymer can be purified by dissolving it in a suitable solvent (e.g., m-cresol at elevated temperatures) and precipitating it in a non-solvent like methanol.
- **Drying:** Dry the purified polymer in a vacuum oven at 60-80 °C until a constant weight is achieved.

Expected Properties of Polyamide 11,12:

While specific data for Polyamide 11,12 is not readily available in the initial search, its properties can be inferred to be similar to other long-chain polyamides like Nylon 11 and Nylon 12. These nylons are known for their low water absorption, good chemical resistance, and excellent dimensional stability[3][5][6][7][8].

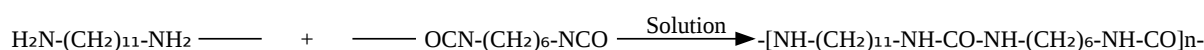
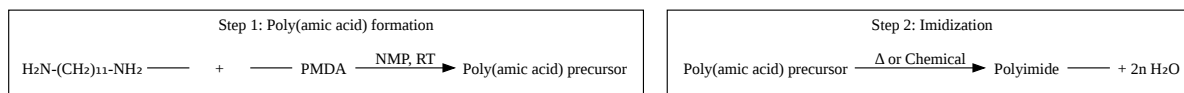
II. Specialty Polyimides: Synthesis and Properties

Polyimides are a class of high-performance polymers known for their exceptional thermal stability, chemical resistance, and mechanical properties[9]. The incorporation of the flexible **1,11-diaminoundecane** backbone can enhance the processability of these typically rigid polymers.

A. Synthesis of a Polyimide from 1,11-Diaminoundecane and Pyromellitic Dianhydride (PMDA)

This protocol describes a two-step solution polymerization method to synthesize a polyimide.

Reaction Scheme:



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- To cite this document: BenchChem. [1,11-Diaminoundecane: A Versatile Monomer for High-Performance Specialty Polymers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582458#1-11-diaminoundecane-as-a-monomer-for-specialty-polymers]

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